

# An In-depth Technical Guide on the Excited Nuclear States of Polonium-214

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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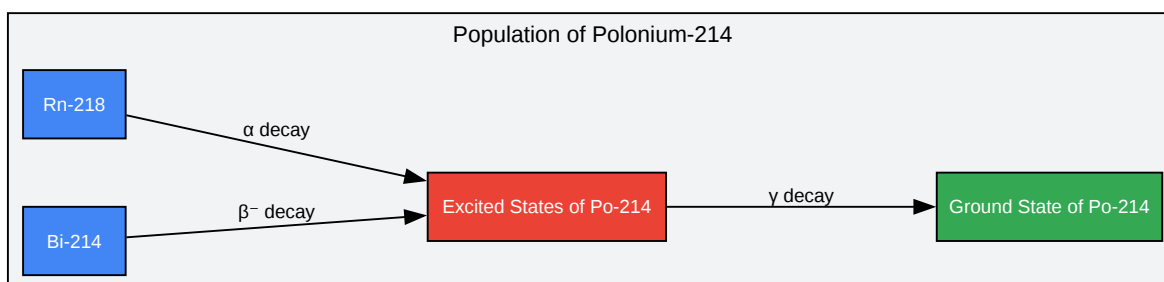
This technical guide provides a comprehensive overview of the nuclear structure of **Polonium-214** ( $^{214}\text{Po}$ ), focusing on its excited states. The information presented is primarily based on the Evaluated Nuclear Structure Data File (ENSDF), offering a standardized and thoroughly reviewed dataset for the scientific community. This document details the energy levels, spin-parity assignments, and gamma-ray transitions of  $^{214}\text{Po}$ , along with the experimental methodologies utilized to obtain these data.

**Polonium-214** is a key isotope in the decay chain of Uranium-238 and is characterized by its short half-life of 164.3 microseconds.<sup>[1]</sup> Its nuclear structure provides a valuable testing ground for nuclear models in the region around the doubly magic nucleus  $^{208}\text{Pb}$ . The excited states of  $^{214}\text{Po}$  are primarily populated through the beta decay of Bismuth-214 ( $^{214}\text{Bi}$ ) and the alpha decay of Radon-218 ( $^{218}\text{Rn}$ ).<sup>[1][2]</sup>

## Population of Excited States

The primary mechanism for the population of excited states in **Polonium-214** is the beta decay of Bismuth-214.<sup>[2]</sup> This process, governed by the weak nuclear force, results in the transformation of a neutron within the  $^{214}\text{Bi}$  nucleus into a proton, emitting an electron and an antineutrino, and leading to the formation of a  $^{214}\text{Po}$  nucleus in either its ground or an excited state.

A secondary, less common, population mechanism is the alpha decay of Radon-218.<sup>[2]</sup> In this process, the  $^{218}\text{Rn}$  nucleus emits an alpha particle (a helium nucleus), transitioning to a lower energy state which can be an excited level of  $^{214}\text{Po}$ .



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**Diagram 1:** Population pathways of **Polonium-214** excited states.

## Quantitative Data on Excited Nuclear States

The following tables summarize the adopted energy levels and gamma radiations of **Polonium-214** as documented in the ENSDF. These data are the result of the critical evaluation of numerous experimental studies.

Table 1: Adopted Energy Levels of **Polonium-214**

Level Energy (keV)	Spin and Parity ( $J\pi$ )	Half-life
0.0	0+	164.3 $\mu$ s
609.312	2+	1.15 ps
1015.05	4+	1.3 ps
1274.79	6+	1.1 ps
1377.669	2+	0.23 ps
1415.49	8+	607 ps
1543.37	(2+)	
1661.27	(4+)	
1712.91	(0+)	
1729.57	(2+)	
1742.92	(6+)	
1847.43	(2+)	
1899.0	(4+)	
1994.4	(1,2+)	
2004.9	(4+)	
2010.74	(3-)	
2017.3	(2+)	
2088.0	(2+)	
2118.8	(4+)	
2137.6	(2+)	
2146.5	(3+)	
2203.7	(2+)	

Note: Energies are given in kilo-electron volts (keV). Spin and parity assignments in parentheses are tentative.

Table 2: Adopted Gamma Radiations from **Polonium-214** Excited States

Initial Energy (keV)	Final Energy (keV)	Gamma Energy (keV)	Multipolarity
609.312	0.0	609.312	E2
1015.05	609.312	405.74	E2
1274.79	1015.05	259.74	E2
1377.669	0.0	1377.669	E2
1377.669	609.312	768.357	M1+E2
1415.49	1274.79	140.70	E2
1543.37	609.312	934.06	M1+E2
1661.27	609.312	1051.96	E2
1712.91	609.312	1103.60	
1729.57	0.0	1729.57	M1+E2
1729.57	609.312	1120.287	
1742.92	1015.05	727.87	M1+E2
1847.43	609.312	1238.11	
1899.0	1015.05	883.9	
1994.4	0.0	1994.4	
2004.9	1015.05	989.8	E1
2010.74	609.312	1401.50	
2017.3	0.0	2017.3	
2088.0	609.312	1478.7	
2118.8	609.312	1509.5	
2137.6	609.312	1528.3	
2146.5	1377.669	768.8	
2203.7	609.312	1594.4	

Note: This table presents a selection of the most prominent gamma transitions. For a complete list, refer to the ENSDF database.

## Experimental Protocols

The determination of the nuclear structure of **Polonium-214** relies on a suite of sophisticated experimental techniques. These methods are designed to precisely measure the energies and properties of the emitted radiation following the decay of parent nuclei.

### Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is the primary tool for studying the excited states of  $^{214}\text{Po}$ .<sup>[3]</sup> High-purity germanium (HPGe) detectors are the preferred instruments for this purpose due to their excellent energy resolution, which allows for the precise determination of gamma-ray energies.<sup>[4][5]</sup>

Experimental Workflow:

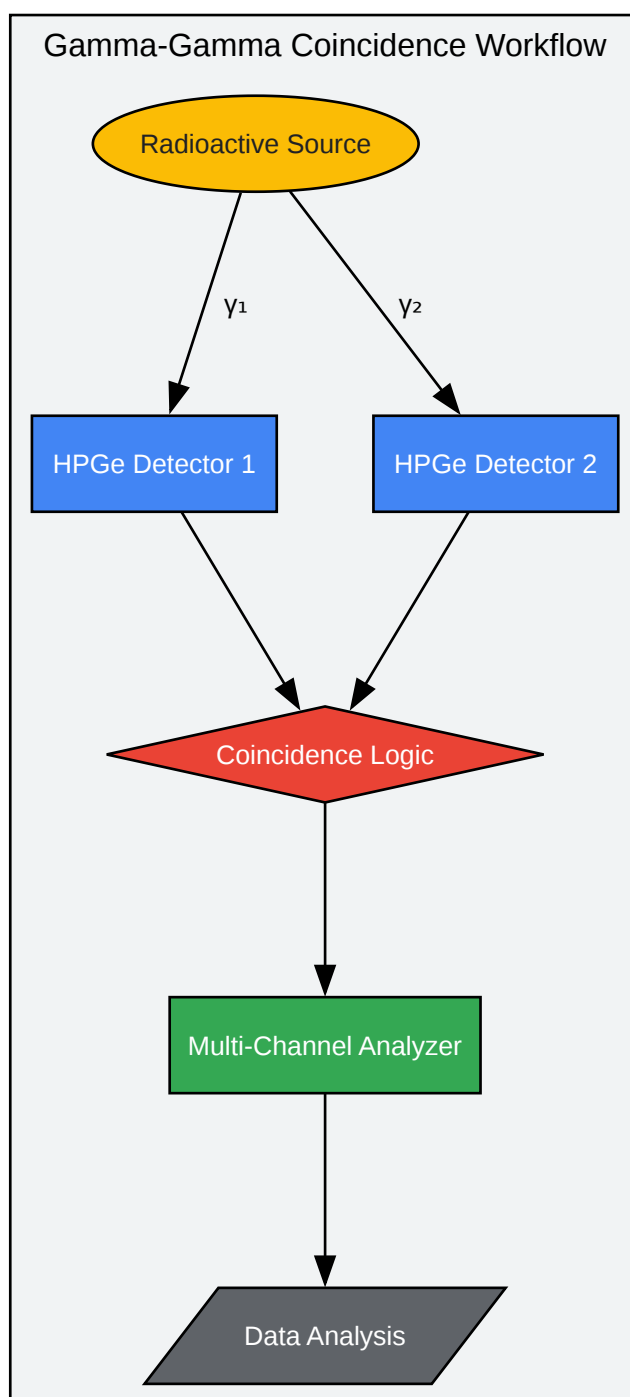
- **Source Preparation:** A radioactive source containing a precursor to  $^{214}\text{Po}$ , typically Radium-226 (which decays to  $^{214}\text{Bi}$ ), is placed in a shielded environment to reduce background radiation.
- **Detection:** One or more HPGe detectors are positioned around the source to detect the emitted gamma rays.
- **Signal Processing:** The signals from the detectors are amplified and processed by a multi-channel analyzer (MCA), which sorts the pulses by their amplitude to generate an energy spectrum.
- **Data Analysis:** The resulting spectrum is analyzed to identify the energies and intensities of the gamma-ray peaks. This information is used to construct the level scheme of the nucleus.

### Gamma-Gamma Coincidence Spectroscopy

To establish the cascade relationships between gamma-ray transitions, gamma-gamma coincidence measurements are employed.<sup>[6]</sup> This technique involves using two or more detectors to simultaneously detect gamma rays emitted in a cascade from an excited nucleus.

#### Experimental Setup:

- Two or more HPGe detectors are placed in close proximity to the radioactive source.
- The electronic signals from the detectors are fed into a coincidence circuit, which records events that occur within a very short time window (nanoseconds).
- By gating on a specific gamma-ray energy in one detector, the coincident gamma rays detected in the other detector(s) can be identified, revealing the decay pathways.



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**Diagram 2:** Experimental workflow for gamma-gamma coincidence spectroscopy.

## Alpha-Particle Spectroscopy



Alpha-particle spectroscopy is used to study the decay of  $^{218}\text{Rn}$  to  $^{214}\text{Po}$  and the subsequent alpha decay of  $^{214}\text{Po}$ .<sup>[7]</sup> Silicon charged-particle detectors are commonly used for this purpose due to their good energy resolution for alpha particles.<sup>[8][9]</sup>

Methodology:

- **Source and Detector Setup:** A thin source of the alpha-emitting nuclide is placed in a vacuum chamber to prevent energy loss of the alpha particles in air. A silicon detector is positioned close to the source.
- **Data Acquisition:** The energy of the detected alpha particles is recorded, generating an alpha spectrum.
- **Analysis:** The energies of the alpha peaks correspond to transitions to specific energy levels in the daughter nucleus. By analyzing the fine structure of the alpha spectrum, information about the excited states of  $^{214}\text{Po}$  can be obtained.

## Beta-Decay Spectroscopy

The study of the beta decay of  $^{214}\text{Bi}$  provides crucial information about the population of excited states in  $^{214}\text{Po}$ .<sup>[10]</sup> This involves measuring the energy spectrum of the emitted beta particles (electrons).

Protocol:

- A source of  $^{214}\text{Bi}$  is used.
- A beta spectrometer, often a magnetic spectrometer or a solid-state detector, is employed to measure the energy distribution of the emitted electrons.
- The shape of the beta spectrum can provide information about the spin and parity changes between the initial and final nuclear states.

## Determination of Spin and Parity

The spin and parity ( $J\pi$ ) of nuclear levels are determined through a combination of methods, including:

- **Angular Correlation Measurements:** The angular correlation between successively emitted gamma rays depends on the spins of the nuclear levels involved and the multipolarities of the transitions.<sup>[11]</sup> By measuring the coincidence counting rate as a function of the angle between the detectors, the spins of the excited states can be inferred.
- **Internal Conversion Coefficient Measurements:** The ratio of the number of conversion electrons to the number of gamma rays emitted for a particular transition is sensitive to the multipolarity of the transition, which in turn is related to the spin and parity change.
- **Analysis of Decay Data:** The selection rules for beta and alpha decay provide constraints on the possible spin and parity values of the populated levels.

## Lifetime Measurements

The lifetimes of excited states are measured using fast-timing techniques.<sup>[12][13]</sup> These methods measure the time delay between the population of a level (e.g., by beta decay) and its de-excitation (by gamma emission). Scintillation detectors with excellent time resolution, such as those made from Lanthanum Bromide ( $\text{LaBr}_3$ ), are often used in conjunction with HPGe detectors for these measurements.<sup>[12]</sup>

## Conclusion

The study of the excited nuclear states of **Polonium-214** provides fundamental insights into nuclear structure in a region of the nuclear chart characterized by the interplay of single-particle and collective excitations. The data presented in this guide, obtained through a variety of sophisticated experimental techniques, serve as a benchmark for theoretical models aiming to describe the complex behavior of atomic nuclei. Continued research, leveraging advanced detector technologies and data analysis methods, will further refine our understanding of this and other exotic nuclei.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Excited Nuclear States of Polonium-214]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238110#excited-nuclear-states-of-polonium-214]

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